

A Comprehensive Technical Guide to 2-Ethylhexylamine Hydrochloride

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Compound of Interest

Compound Name: *2-Ethylhexylamine hydrochloride*

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Abstract

This technical guide provides a comprehensive review of **2-Ethylhexylamine hydrochloride**, a significant chemical intermediate. The document details its chemical and physical properties, outlines a general synthesis protocol, and discusses its primary applications. All quantitative data is presented in structured tables for clarity and ease of comparison. Furthermore, this guide includes a detailed experimental workflow for its preparation and purification, visualized using the DOT language.

Introduction

2-Ethylhexylamine hydrochloride is the salt form of the primary aliphatic amine, 2-ethylhexylamine. While the free amine is a colorless to pale yellow liquid with a characteristic amine odor, the hydrochloride salt is typically a solid.[1][2][3][4][5] This compound and its parent amine are versatile intermediates in various industrial applications, including the synthesis of surfactants, corrosion inhibitors, and as a component in the production of pharmaceuticals and agrochemicals.[6]

Chemical and Physical Properties

A summary of the key chemical and physical properties of 2-Ethylhexylamine and its hydrochloride salt is presented in Table 1. It is important to distinguish between the free amine

(CAS No: 104-75-6) and its hydrochloride salt (CAS No: 26392-49-4) as their properties differ significantly.

Table 1: Chemical and Physical Properties of 2-Ethylhexylamine and **2-Ethylhexylamine Hydrochloride**

Property	2-Ethylhexylamine	2-Ethylhexylamine Hydrochloride	References
IUPAC Name	2-ethylhexan-1-amine	2-ethylhexan-1-aminium chloride	[7]
Synonyms	1-Amino-2-ethylhexane, β-Ethylhexylamine	2-Ethyl-1-hexanamine hydrochloride	[3][7]
CAS Number	104-75-6	26392-49-4	[1][5]
Molecular Formula	C ₈ H ₁₉ N	C ₈ H ₂₀ ClN	[8][9]
Molecular Weight	129.24 g/mol	165.71 g/mol	[2][7][8]
Appearance	Colorless to pale yellow liquid	White to almost white solid/wax	[1][2][3][5]
Melting Point	-76 °C	Not explicitly available	[3][4]
Boiling Point	169 °C	Not applicable (decomposes)	[3][4]
Density	0.789 g/mL at 25 °C	Not available	[3][4]
Solubility	Sparingly soluble in water; soluble in organic solvents	Likely soluble in water and polar solvents	[10][11]
Flash Point	50 °C	Not applicable	[3][8]
Vapor Pressure	1.2 mmHg at 20 °C	Not applicable	[3]
Refractive Index	n _{20/D} 1.431	Not applicable	[3]

Synthesis of 2-Ethylhexylamine Hydrochloride

The most common and straightforward method for the preparation of **2-ethylhexylamine hydrochloride** is through a direct acid-base neutralization reaction between 2-ethylhexylamine and hydrochloric acid.^{[12][13]} This reaction is typically exothermic and can be performed in various media.

General Experimental Protocol

Materials:

- 2-Ethylhexylamine
- Concentrated Hydrochloric Acid (HCl) or Hydrogen Chloride gas
- Anhydrous diethyl ether (or another suitable non-polar solvent)
- Stirring apparatus
- Ice bath
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven or vacuum desiccator

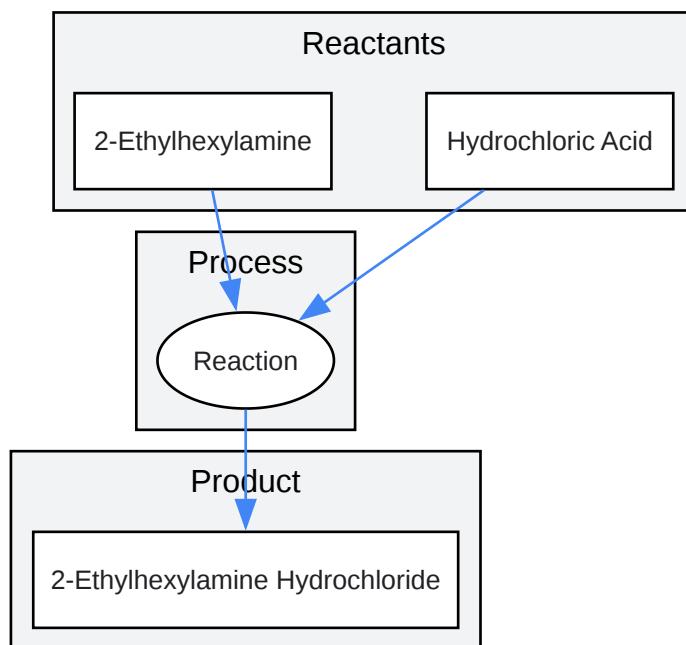
Procedure:

- Dissolution: Dissolve a known quantity of 2-ethylhexylamine in a suitable anhydrous solvent, such as diethyl ether, in a flask equipped with a magnetic stirrer. The flask should be cooled in an ice bath to manage the exothermic nature of the reaction.
- Acid Addition: Slowly add a stoichiometric equivalent of concentrated hydrochloric acid dropwise to the stirred solution. Alternatively, anhydrous hydrogen chloride gas can be bubbled through the solution. The addition should be controlled to maintain a low temperature.
- Precipitation: As the reaction proceeds, **2-ethylhexylamine hydrochloride**, being an ionic salt, will precipitate out of the non-polar organic solvent.

- Isolation: After the addition is complete, continue stirring for a short period to ensure the reaction goes to completion. The precipitated solid is then collected by vacuum filtration.
- Washing: The collected solid should be washed with a small amount of cold, anhydrous diethyl ether to remove any unreacted starting materials or impurities.
- Drying: The purified **2-ethylhexylamine hydrochloride** is then dried under vacuum or in a low-temperature oven to remove any residual solvent.

Figure 1: Synthesis of **2-Ethylhexylamine Hydrochloride**

Figure 1: Synthesis of 2-Ethylhexylamine Hydrochloride



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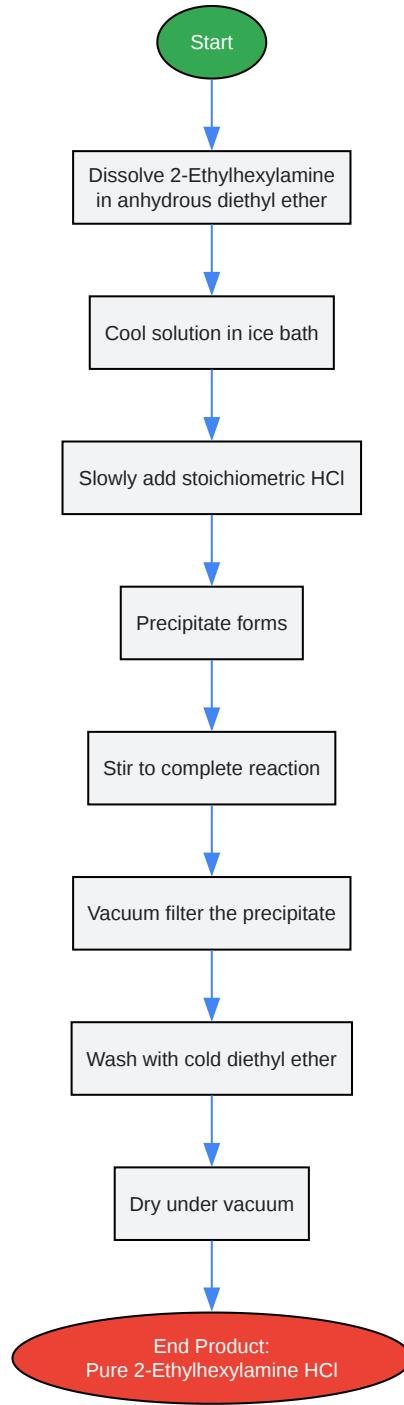
A flowchart for the synthesis of **2-Ethylhexylamine Hydrochloride**.

Experimental Workflow: Synthesis and Purification

The following diagram illustrates a typical laboratory workflow for the synthesis and purification of **2-ethylhexylamine hydrochloride**.

Figure 2: Experimental Workflow for Synthesis and Purification

Figure 2: Experimental Workflow for Synthesis and Purification

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A step-by-step workflow for the synthesis and purification.

Spectral Data

The structural confirmation of **2-ethylhexylamine hydrochloride** can be achieved through various spectroscopic methods.

Table 2: Spectral Data of 2-Ethylhexylamine and its Hydrochloride

Technique	2-Ethylhexylamine	2-Ethylhexylamine Hydrochloride	References
¹ H NMR	Data available	Data available	[7][8][14][15]
¹³ C NMR	Data available	Data available	[8][14][16]
IR Spectroscopy	Data available	Data available	[7][8][17][18][19]
Mass Spectrometry	Data available	Data available	[8]

Note: Detailed spectral data can be found in the referenced chemical databases.

Applications

2-Ethylhexylamine hydrochloride serves as a crucial intermediate in several industrial processes:

- Pharmaceuticals: It is used in the synthesis of various active pharmaceutical ingredients (APIs).[6]
- Corrosion Inhibitors: The compound finds application in the manufacturing of corrosion inhibitors, which are vital for protecting metal surfaces in industrial settings.[6]
- Surfactants: It is utilized in the production of surfactants for cleaning agents and detergents due to its emulsifying and wetting properties.[6]
- Agrochemicals: The parent amine is a building block in the synthesis of certain pesticides and herbicides.
- Dyes and Pigments: It is also used in the synthesis of some dyes.

Safety and Handling

2-Ethylhexylamine is a corrosive and flammable substance that can cause severe skin and eye irritation.^[5] The hydrochloride salt, while a solid, should also be handled with care, avoiding dust inhalation and contact with skin and eyes. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Conclusion

2-Ethylhexylamine hydrochloride is a valuable chemical intermediate with a range of industrial applications. This guide has provided a consolidated overview of its properties, a general synthesis protocol, and an experimental workflow. The provided data, presented in clear tables and diagrams, serves as a useful resource for researchers and professionals in the fields of chemistry and drug development. Further research into specific catalytic syntheses and detailed reaction kinetics could provide deeper insights into the optimization of its production and use.

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